

Safe Disposal of 2-Ethylacrolein: A Procedural Guide

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Compound of Interest

Compound Name: 2-Ethylacrolein

Cat. No.: B1207793

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For Immediate Reference: Treat **2-Ethylacrolein** as a highly flammable and toxic hazardous waste.^{[1][2][3]} All disposal procedures must comply with local, state, and federal regulations.

This guide provides essential safety and logistical information for the proper disposal of **2-Ethylacrolein**, a highly flammable and toxic chemical. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain environmental compliance.

I. Immediate Safety Precautions

- Hazard Awareness: **2-Ethylacrolein** is classified as a hazardous substance.^{[1][2]} It is highly flammable, fatal if inhaled, and harmful if swallowed or in contact with skin.^{[2][3]}
- Personal Protective Equipment (PPE): Always wear appropriate PPE when handling **2-Ethylacrolein**. This includes:
 - Safety glasses with side shields or chemical goggles.^[1]
 - Chemical-resistant gloves (e.g., PVC).^[1]
 - Protective clothing to prevent skin contact.^[1]
 - A NIOSH/MSHA or European Standard EN 149 approved respirator if there is a risk of inhalation.^[2]

- Ventilation: All handling of **2-Ethylacrolein** should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[2][4]
- Ignition Sources: Keep **2-Ethylacrolein** away from heat, sparks, open flames, and other ignition sources.[2][4] Use only non-sparking tools and explosion-proof equipment.[2][4]

II. Spill Management

In the event of a spill:

- Evacuate: Clear the area of all personnel and move upwind of the spill.[1]
- Alert: Notify emergency responders and inform them of the location and nature of the hazard.[1]
- Containment: Remove all ignition sources.[1] Absorb the spill with an inert absorbent material.[2][4]
- Collection: Collect the absorbed material and place it into a suitable, closed container for disposal as hazardous waste.[2][4]
- Decontamination: Do not allow wash water from cleaning equipment to enter drains.[1] Collect all wash water for treatment and proper disposal.[1]

III. Disposal Procedure

2-Ethylacrolein and its container must be disposed of as hazardous waste.[1]

- Waste Identification: **2-Ethylacrolein** is classified as a hazardous waste due to its ignitability. [1] The US EPA hazardous waste number for this characteristic is D001.[1]
- Waste Collection:
 - Collect waste **2-Ethylacrolein** in a designated, properly labeled, and closed container.
 - Ensure the container is compatible with the chemical and is in good condition.

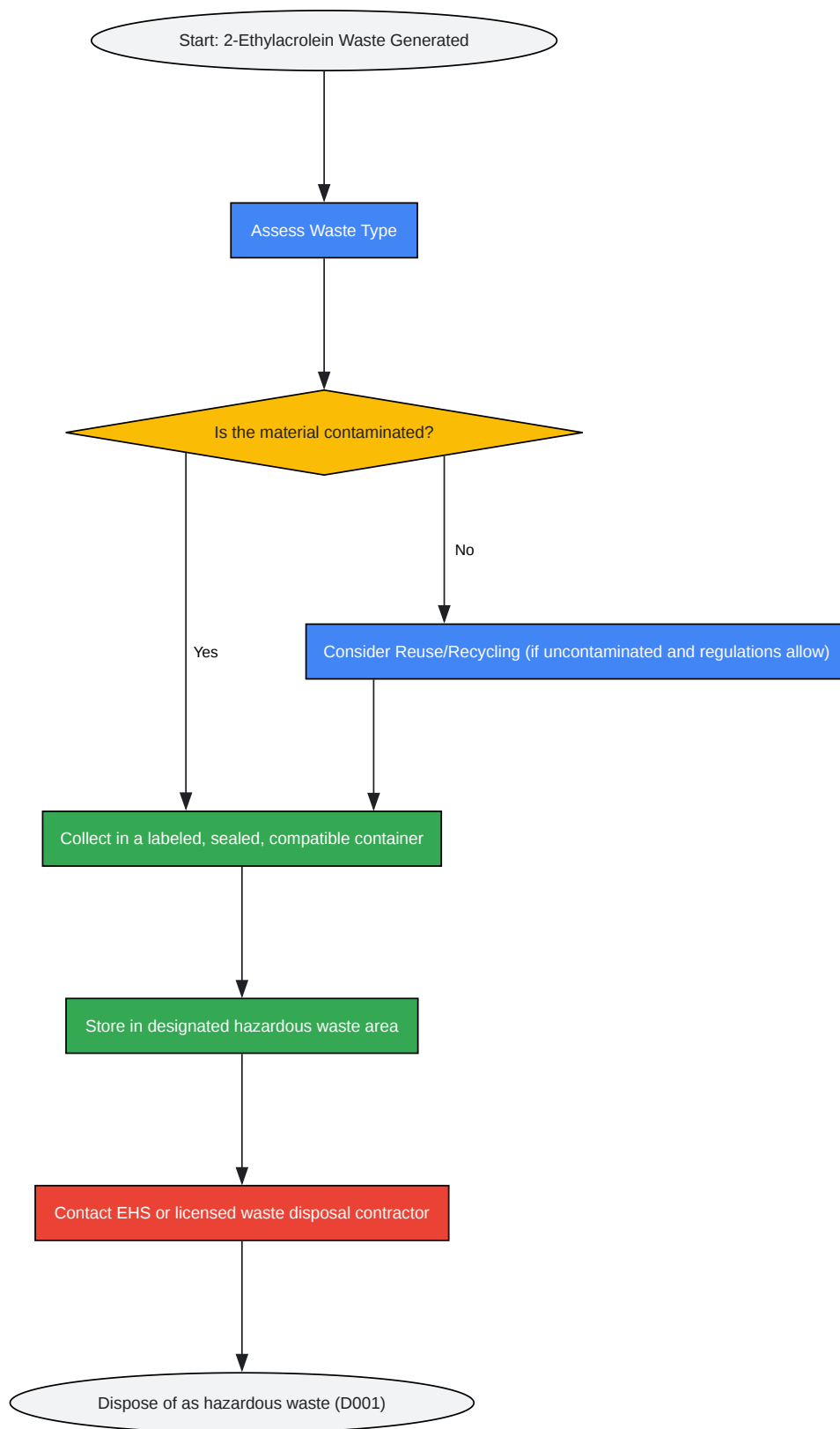
- Do not mix **2-Ethylacrolein** with incompatible materials, such as strong oxidizing agents.
[2][4]
- Labeling: Clearly label the waste container as "Hazardous Waste" and include the name "**2-Ethylacrolein**."
- Storage: Store the waste container in a designated hazardous waste accumulation area. This area should be cool, dry, and well-ventilated, away from ignition sources and incompatible chemicals.[2][4]
- Arranging for Disposal: Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
[2] All waste must be handled in accordance with local, state, and federal regulations.[1]

IV. Data Presentation: Hazard and Disposal Information

Parameter	Information	Source
Chemical Name	2-Ethylacrolein	[2][5]
Synonyms	2-Ethylpropenal, 2-Methylenebutyraldehyde	[5][6]
CAS Number	922-63-4	[2]
Hazard Class	Flammable Liquid, Toxic	[2][3]
Primary Hazards	Highly flammable, Fatal if inhaled, Harmful if swallowed or in contact with skin, Irritating to eyes, respiratory system, and skin.	[1][2][3]
US EPA Waste Number	D001 (Ignitability)	[1]
Incompatible Materials	Strong oxidizing agents (e.g., nitrates, oxidizing acids, chlorine bleaches).	[1][2][4]
Storage	Keep refrigerated in a dry, well-ventilated place away from heat, sparks, and flame.	[2][4]
Disposal Method	Dispose of as hazardous waste through an approved waste disposal plant in accordance with local, state, and federal regulations.	[1][2][3]

V. Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Ethylacrolein**.



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Caption: Workflow for the safe disposal of **2-Ethylacrolein**.

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